

"chemical properties of titanium(IV) tetraisopropoxide"

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Compound of Interest

Compound Name: *Benzene;propan-2-olate;titanium(4+)*

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An In-depth Technical Guide to the Chemical Properties of Titanium(IV) Tetraisopropoxide

Introduction

Titanium(IV) tetraisopropoxide, commonly referred to as TTIP or titanium isopropoxide, is a metal alkoxide with the chemical formula $\text{Ti}[\text{OCH}(\text{CH}_3)_2]_4$ ^{[1][2]}. It is a highly reactive, colorless to pale-yellow liquid that serves as a critical precursor in materials science and a versatile catalyst in organic synthesis^{[1][3]}. Its reactivity, particularly with water, makes it the cornerstone of the sol-gel process for producing high-purity titanium dioxide (TiO_2) materials, such as thin films and nanoparticles^[2]. This guide provides a detailed overview of its chemical properties, experimental protocols for its use, and visual representations of its key reaction pathways.

Physicochemical Properties

The fundamental physical and chemical properties of Titanium(IV) Tetraisopropoxide are summarized below. These data are essential for handling, storage, and experimental design.

Property	Value	Citations
CAS Number	546-68-9	[4][5]
Molecular Formula	C ₁₂ H ₂₈ O ₄ Ti	[4][5]
Molar Mass	284.22 g/mol	[4][6]
Appearance	Colorless to pale-yellow liquid	[4][5]
Odor	Alcohol-like	[4][7]
Density	0.96 g/mL at 20 °C	[5]
Melting Point	14-17 °C	[5]
Boiling Point	232 °C at 760 mmHg	[5]
Refractive Index (n _{20/D})	1.464	[5]
Viscosity	2.11 centipoises at 25 °C (apparent)	[4]
Solubility	Soluble in ethanol, ether, benzene, chloroform. Reacts with water.	[2][4]
Stability	Moisture sensitive; fumes in air.	[4][7]

Chemical Reactivity and Mechanisms

The chemistry of TTIP is dominated by the high reactivity of the Ti-O bond, which is susceptible to cleavage by protic sources.

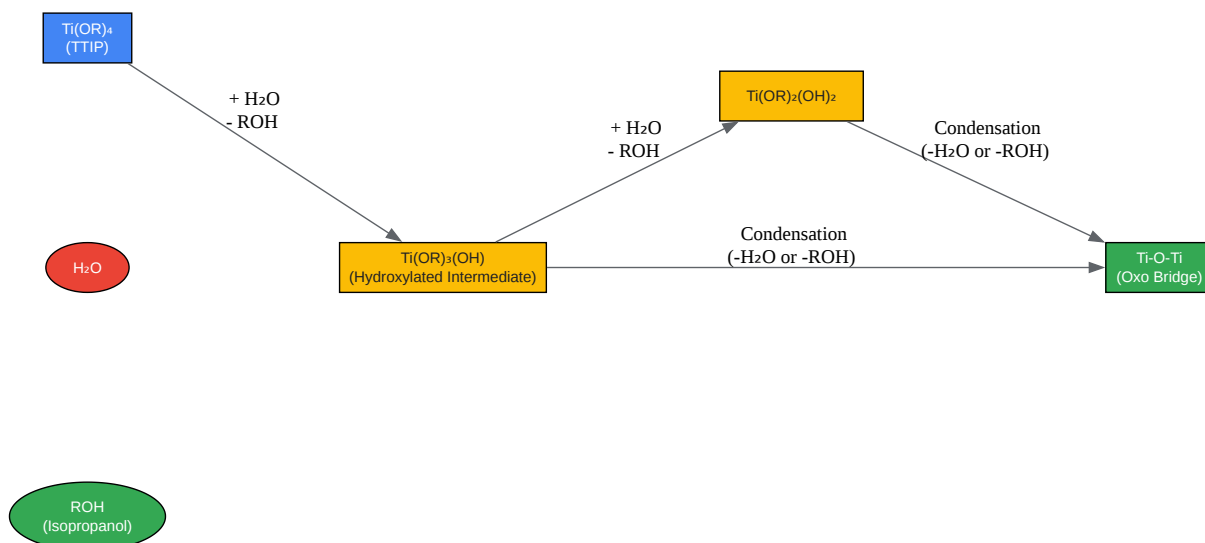
Hydrolysis and Condensation

The most significant reaction of TTIP is its hydrolysis with water, which initiates the formation of titanium dioxide[2]. The overall reaction is: $\text{Ti}\{\text{OCH}(\text{CH}_3)_2\}_4 + 2 \text{H}_2\text{O} \rightarrow \text{TiO}_2 + 4 (\text{CH}_3)_2\text{CHOH}$ [2]

This process occurs through a series of stepwise hydrolysis and condensation reactions.

- Hydrolysis: One or more isopropoxide groups are replaced by hydroxyl groups. This reaction is typically very fast. $\text{Ti(OR)}_4 + \text{H}_2\text{O} \rightarrow \text{Ti(OR)}_3(\text{OH}) + \text{ROH}$
- Condensation: The hydroxylated intermediates condense to form Ti-O-Ti (oxo) or Ti-OH-Ti (hydroxo) bridges, eliminating water (oxolation) or alcohol (olation)[8]. These condensation reactions lead to the formation of a three-dimensional oxide network, which is the foundation of the sol-gel process[8].

The mechanism is visualized in the diagram below.



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